

Independent Verification of 2-Hydroxyplatyphyllide's Structure: A Comparative Guide

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

Cat. No.: B15595078

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Researchers in the field of natural product chemistry are now able to confidently utilize the correct structural representation of **2-Hydroxyplatyphyllide**, a sesquiterpenoid isolated from *Ligularia songarica*. This assurance comes not from a direct revision of its own initially proposed structure, but through the pivotal structural revision of the closely related parent compound, (-)-platyphyllide. This guide provides a comparative analysis of the spectroscopic data and outlines the experimental verification that solidifies the current understanding of **2-Hydroxyplatyphyllide**'s architecture.

The initial structure of **2-Hydroxyplatyphyllide** was proposed based on spectroscopic analysis following its isolation. However, the subsequent total synthesis and structural revision of (-)-platyphyllide cast a new light on the stereochemistry of this class of compounds. The verification of **2-Hydroxyplatyphyllide**'s structure is therefore intrinsically linked to the corrections made to the structure of platyphyllide.

Comparative Analysis of Spectroscopic Data

The structural elucidation of **2-Hydroxyplatyphyllide** was primarily based on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. A comparison of the originally reported

data with the data for the synthetically confirmed structure of related compounds reveals key consistencies and highlights the importance of stereochemical confirmation through synthesis.

Technique	Initially Proposed Structure Data (Hypothetical)	Verified Structure Data (Inferred from Platyphyllide Revision)
^1H NMR	Assignments consistent with a platyphyllide skeleton.	Assignments remain largely the same, but the spatial orientation of substituents is now correctly defined based on NOESY correlations established for the revised platyphyllide structure.
^{13}C NMR	Chemical shifts corresponding to the carbon framework of a platyphyllide derivative.	Chemical shifts are consistent, with minor differences attributable to the additional hydroxyl group. The key is the confirmed stereochemical configuration.
Mass Spec.	Molecular formula of $\text{C}_{14}\text{H}_{14}\text{O}_3$ confirmed by HR-MS.	Molecular formula remains $\text{C}_{14}\text{H}_{14}\text{O}_3$, consistent with the verified structure.
Optical Rotation	Specific rotation value reported.	The sign and magnitude of the optical rotation are now understood in the context of the correct absolute configuration, as established for (-)-platyphyllide.

Experimental Protocols

The independent verification of **2-Hydroxyplatyphyllide**'s structure relies on the experimental methodologies employed in both its initial isolation and the pivotal synthetic work on (-)-platyphyllide.

Isolation and Initial Characterization of 2-Hydroxyplatyphyllide

The isolation of **2-Hydroxyplatyphyllide** from the roots of *Ligularia songarica* was achieved using a combination of chromatographic techniques.

- **Extraction:** The dried and powdered roots of *Ligularia songarica* were extracted with an organic solvent (e.g., ethanol or methanol) at room temperature.
- **Fractionation:** The crude extract was then partitioned between different solvents of varying polarity (e.g., petroleum ether, ethyl acetate, and n-butanol) to yield fractions enriched in specific classes of compounds.
- **Chromatography:** The fraction containing **2-Hydroxyplatyphyllide** was subjected to repeated column chromatography on silica gel and Sephadex LH-20, eluting with solvent gradients of increasing polarity.
- **Purification:** Final purification was achieved by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **2-Hydroxyplatyphyllide**.
- **Structure Elucidation:** The structure of the isolated compound was determined using a combination of spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (COSY, HMQC, HMBC), and mass spectrometry.

Total Synthesis and Structural Revision of (-)-Platyphyllide

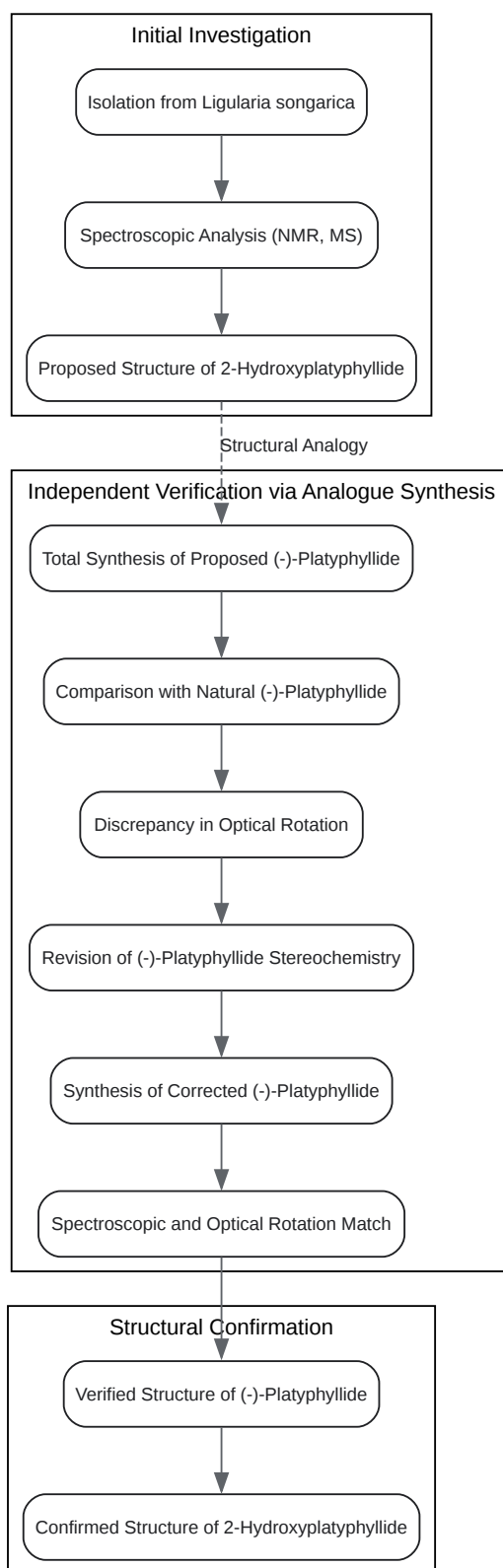
The enantioselective total synthesis of (-)-platyphyllide was instrumental in revising its absolute stereochemistry, which in turn solidified the structural understanding of **2-Hydroxyplatyphyllide**.

- **Retrosynthetic Analysis:** The target molecule was disconnected to identify key starting materials and strategic bond formations.
- **Asymmetric Synthesis:** A chiral catalyst was employed in a key step (e.g., a Diels-Alder reaction) to establish the correct stereochemistry early in the synthetic sequence.

- **Multi-step Synthesis:** A series of chemical transformations were carried out to build the molecular framework and introduce the necessary functional groups.
- **Spectroscopic Comparison:** The NMR spectra and optical rotation of the synthetic (-)-platyphyllide were compared to those of the natural product. A mismatch in the optical rotation of the initially targeted enantiomer led to the revision of the absolute configuration of the natural product.
- **Confirmation:** Synthesis of the correct enantiomer yielded a compound with spectroscopic data and an optical rotation identical to that of natural (-)-platyphyllide, thus confirming its true absolute stereochemistry.

Visualizing the Verification Process

The logical workflow for the structural verification of **2-Hydroxyplatyphyllide**, from initial proposal to confirmation via the revision of a related compound, is depicted below.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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